

# Essential Safety and Disposal Procedures for AG-494

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## Compound of Interest

Compound Name: AG-494

Cat. No.: B1664428

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For laboratory personnel engaged in research and development, the proper handling and disposal of chemical reagents are paramount to ensuring a safe working environment and maintaining regulatory compliance. This document provides detailed procedural guidance for the safe disposal of **AG-494**, a tyrosine kinase inhibitor. Adherence to these protocols is critical for minimizing environmental impact and protecting the health and safety of laboratory staff.

## AG-494 Safety and Hazard Data

A comprehensive understanding of the intrinsic properties and hazards of **AG-494** is the foundation of its safe handling and disposal. The following table summarizes key quantitative data derived from safety data sheets (SDS).

Parameter	Value
GHS Hazard Codes	H302: Harmful if swallowedH400: Very toxic to aquatic lifeH410: Very toxic to aquatic life with long lasting effects[1]
GHS Precautionary Codes	P264, P270, P273, P301 + P312, P330, P391, P501[1]
Storage Temperature	Powder: -20°CIn solvent: -80°C[1]
Chemical Stability	Stable under recommended storage conditions[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents[1]

## Experimental Protocols for Proper Disposal

While specific experimental protocols for the chemical neutralization of **AG-494** are not publicly available, the following step-by-step procedures, based on established safety guidelines for hazardous chemical waste, must be followed. The primary and recommended method of disposal is through a licensed and approved waste disposal contractor.

### Step 1: Personal Protective Equipment (PPE)

Before handling **AG-494** for disposal, ensure that appropriate personal protective equipment is worn. This includes, but is not limited to:

- Safety goggles with side-shields
- Chemical-resistant gloves (e.g., nitrile)
- Impervious laboratory coat or clothing
- A suitable respirator if handling the powder outside of a ventilated enclosure[1]

### Step 2: Waste Segregation and Collection

- Solid Waste:
  - Collect unadulterated **AG-494** powder and any materials grossly contaminated with the solid (e.g., weighing boats, contaminated filter paper) in a designated, sealed, and clearly labeled hazardous waste container.
  - The container must be compatible with the chemical and properly labeled with the chemical name ("**AG-494**" or "Tyrphostin AG 494"), the appropriate hazard pictograms (e.g., harmful, environmental hazard), and the date of accumulation.
- Liquid Waste:
  - Solutions containing **AG-494** should be collected in a separate, sealed, and leak-proof hazardous waste container.
  - Do not mix **AG-494** solutions with other incompatible waste streams, particularly strong acids, bases, or oxidizing/reducing agents, to prevent hazardous reactions[1].
  - Label the liquid waste container with the chemical name, concentration, and relevant hazard warnings.
- Contaminated Labware and PPE:
  - "Empty" containers of **AG-494** must be treated as hazardous waste and disposed of in the solid chemical waste stream[1].
  - Disposable labware (e.g., pipette tips, microfuge tubes) that has come into contact with **AG-494** should be collected in the solid hazardous waste container.
  - Contaminated gloves, bench paper, and other disposable PPE should also be disposed of as solid hazardous waste.

### Step 3: Storage Pending Disposal

- Store the sealed hazardous waste containers in a designated, well-ventilated, and secure area, away from general laboratory traffic.
- Ensure the storage area is cool and away from sources of ignition[1].

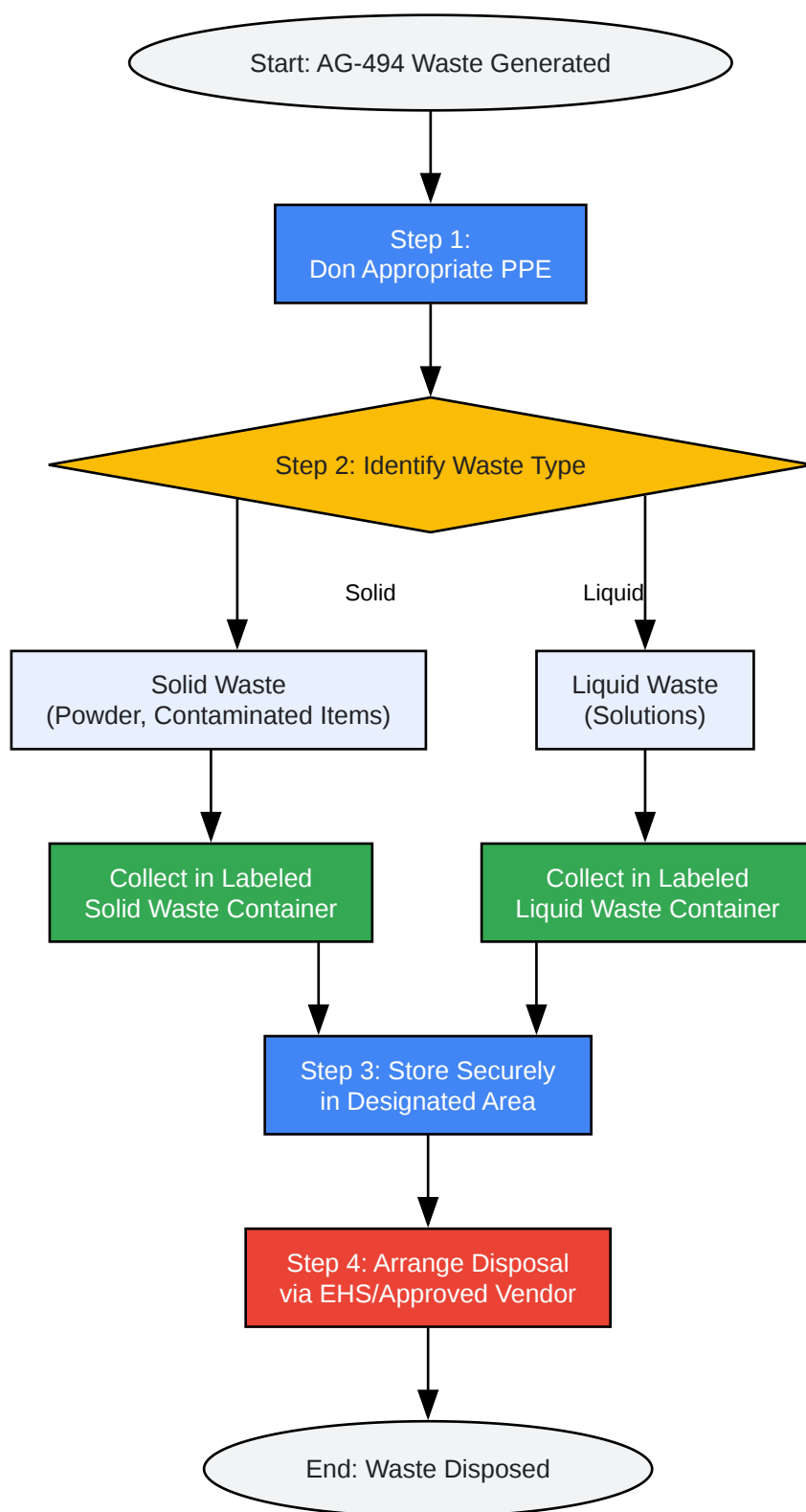
- Maintain an inventory of the waste generated.

#### Step 4: Final Disposal

- The final disposal of **AG-494** waste must be conducted through an approved and licensed hazardous waste disposal company<sup>[1]</sup>.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the waste.
- Provide the waste disposal contractor with a complete and accurate description of the waste, including the Safety Data Sheet for **AG-494**.

## Logical Workflow for AG-494 Disposal

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **AG-494**.



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Caption: Logical workflow for the safe disposal of **AG-494**.

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## References

- 1. AG-494|133550-35-3|MSDS [dcchemicals.com]
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